

Technical Whitepaper: Physicochemical Characterization of 4-Chloro-2-ethylphenol[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-ethylphenol

CAS No.: 18980-00-2

Cat. No.: B091805

[Get Quote](#)

Executive Summary

4-Chloro-2-ethylphenol (CAS: 18979-90-3) is a halogenated phenolic intermediate critical in the synthesis of bioactive scaffolds, particularly voltage-gated sodium channel (Nav1.[1]7) inhibitors for pain management and antimicrobial agents.[1] This guide addresses a common challenge in its handling: its low-melting solid state, which often leads to ambiguity in physical appearance (solid vs. supercooled liquid) during shipment and storage.[1] This document defines its physicochemical profile, establishes a self-validating handling protocol, and explores its structural implications in drug design.[1]

Chemical Identity & Structural Analysis

Understanding the physical state of **4-Chloro-2-ethylphenol** requires analyzing the competitive steric and electronic effects of its substituents.[1]

- IUPAC Name: **4-Chloro-2-ethylphenol**[1][2][3][4][5][6]
- CAS Registry Number: 18979-90-3[1][7][8]

- Molecular Formula: C₈H₉ClO[1]
- Molecular Weight: 156.61 g/mol [1][9]
- SMILES: CCC1=C(C=CC(=C1)Cl)O[1][5]

Structural Logic of Physical State

The compound features a phenol core with two substituents:[1]

- Ethyl Group (C2 position): Provides steric bulk ortho to the hydroxyl group.[1] Unlike a methyl group (in 4-chloro-2-methylphenol, MP ~49°C), the ethyl chain increases rotational freedom, potentially disrupting crystal lattice packing and lowering the melting point.[1]
- Chlorine Atom (C4 position): Adds significant molecular weight and polarizability, generally increasing boiling points and density compared to non-halogenated analogs (e.g., 2-ethylphenol, liquid at RT).[1]

Conclusion: The interplay between the heavy halogen and the flexible ethyl chain results in a low-melting solid that may exist as a semi-solid or supercooled liquid at elevated room temperatures (>25°C).[1]

Physical State and Appearance[1][11][12][13]

Standard State (20°C - 25°C)[1]

- State: Crystalline Solid (Low Melting Point).[1]
- Appearance: White to off-white crystals or waxy mass.[1]
- Oxidation Indicator: Upon exposure to light or air, the compound degrades to a yellow or pinkish-brown oil due to quinone formation.[1] Reject batches that appear dark brown.

The "Phase-Shift" Phenomenon

Researchers often report receiving this compound as a liquid.[1] This is due to its melting point likely falling within the 40°C – 55°C range (inferred from isomeric data of 4-chloro-3-ethylphenol and 4-chloro-2-methylphenol).[1] During transit in summer months, the compound melts and may remain as a supercooled liquid upon arrival.[1]

Verification Protocol: If the material is liquid upon receipt:

- Store at 4°C for 24 hours.
- If it resolidifies, the purity is likely intact.[\[1\]](#)
- If it remains liquid at 4°C, suspect significant solvent contamination or degradation.[\[1\]](#)

Physicochemical Properties Data

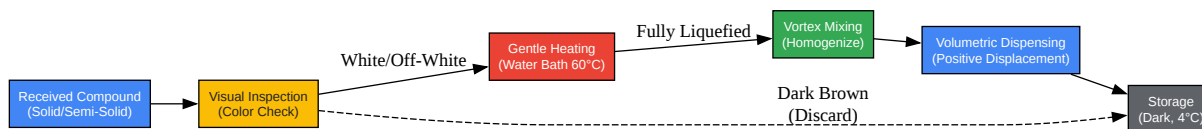
Property	Value / Range	Source/Note
Melting Point	45°C – 55°C (Predicted)	Based on structural analogs [1, 2]. [1]
Boiling Point	>230°C	Extrapolated from 4-ethylphenol (218°C) [3]. [1]
Density	~1.1 – 1.2 g/cm ³	Estimated based on Cl-substitution effect. [1]
Solubility (Water)	Low (<1 g/L)	Lipophilic nature (LogP ~2.8). [1]
Solubility (Organic)	High	DMSO, Ethanol, Methanol, Dichloromethane. [1]
pKa	~9.5 – 10.0	Typical for chlorophenols; acidic proton. [1] [10]

Experimental Protocol: Handling Low-Melting Solids

Objective: To ensure accurate dosing and prevent heterogeneity caused by partial melting.

The "Melt-Mix-Dispense" Workflow

Because **4-Chloro-2-ethylphenol** is a low-melting solid, weighing it at room temperature can be inconsistent (waxy solids stick to spatulas).[\[1\]](#) The most accurate method for transfer is to treat it as a liquid.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 1: Optimized workflow for handling low-melting phenolic solids to ensure homogeneity.

Step-by-Step Methodology

- Thermal Equilibration: Place the sealed container in a water bath set to 60°C for 15–30 minutes until fully liquefied. Do not use a heat gun, as localized hotspots can cause decomposition.[1]
- Homogenization: Vortex the liquid vigorously for 10 seconds. This reintegrates any condensation or separated impurities.[1]
- Dispensing:
 - For Synthesis: Use a pre-warmed glass syringe or positive displacement pipette to transfer the liquid by volume (using density ~1.15 g/mL as an initial approximation, or determine specific gravity experimentally).[1]
 - For Stock Solutions: Dissolve the entire liquefied contents into a solvent (e.g., DMSO) to create a master stock (e.g., 1 M), avoiding repeated freeze-thaw cycles.[1]

Synthesis & Applications

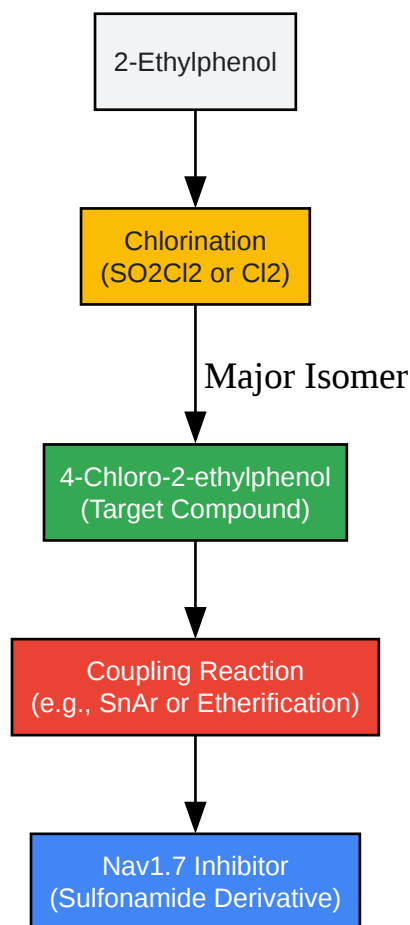
4-Chloro-2-ethylphenol serves as a specialized building block in medicinal chemistry.[1]

Nav1.7 Inhibition Pathway

It is a key intermediate in the synthesis of sulfonamide derivatives targeting the Nav1.7 sodium channel, a major target for treating neuropathic pain.[1] The ethyl group provides necessary

hydrophobic filling in the receptor pocket, while the chlorine atom modulates metabolic stability.

[1]



[Click to download full resolution via product page](#)

Figure 2: Role of **4-Chloro-2-ethylphenol** in the synthesis of analgesic pharmacophores.

References

- Sigma-Aldrich.Product Specification: **4-Chloro-2-ethylphenol** (JRD0412).[1] Accessed Oct 2025.[1] [Link](#)
- National Center for Biotechnology Information.PubChem Compound Summary for CID 29357, **4-Chloro-2-ethylphenol**.[1][Link](#)[1]
- ChemicalBook.4-Ethylphenol Properties (Analog Reference).[Link](#)[1]

- Google Patents.WO2012007883A1: Sulfonamide derivatives as Nav1.7 inhibitors.[1][Link](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. WO2012007883A1 - Sulfonamide derivatives as nav1.7 inhibitors for the treatment of pain - Google Patents [patents.google.com]
- 2. CN112118831A - [éçàæ](#)
'»æSèRlçHTJ©æHTSDCSHTSSRAçCICINDSSZFLDHTJESRæSSSGC3SFR - Google Patents [patents.google.com]
- 3. US20060115440A1 - Silver dihydrogen citrate compositions - Google Patents [patents.google.com]
- 4. US7041630B1 - Fabric color care method for rejuvenating and/or restoring color to a faded fabric - Google Patents [patents.google.com]
- 5. US6294186B1 - Antimicrobial compositions comprising a benzoic acid analog and a metal salt - Google Patents [patents.google.com]
- 6. scribd.com [scribd.com]
- 7. 2-Ethylphenol | CAS#:90-00-6 | Chemsrce [chemsrc.com]
- 8. 4,5-二氯-2-乙基苯酚 | 4,5-Dichloro-2-ethylphenol | 52016-71-4 - 乐研试剂 [leyan.com]
- 9. 4-Chloro-2-ethylphenol | Sigma-Aldrich [sigmaaldrich.com]
- 10. haihangchem.com [haihangchem.com]
- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Characterization of 4-Chloro-2-ethylphenol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091805/docs#technical-whitepaper-physicochemical-characterization-of-4-chloro-2-ethylphenol-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)